Essential Safety and Handling Guidelines for Oudemansin

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Compound of Interest

Compound Name:	*Oudemansin*
CAS No.:	*82444-24-4*
Cat. No.:	*B15565104*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Oudemansin** was not located. The following guidance is based on general laboratory safety protocols for handling bioactive crystalline compounds with unknown comprehensive toxicity. It is imperative to conduct a thorough risk assessment before handling this substance and to consult with your institution's Environmental Health and Safety (EHS) department.

Oudemansin is a crystalline, optically active antibiotic isolated from fungi. It is a potent antifungal agent that functions by inhibiting cellular respiration.[1][2][3] Due to its biological activity, it should be handled with care to avoid exposure.

Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure when handling **Oudemansin**. The following table summarizes the recommended PPE.

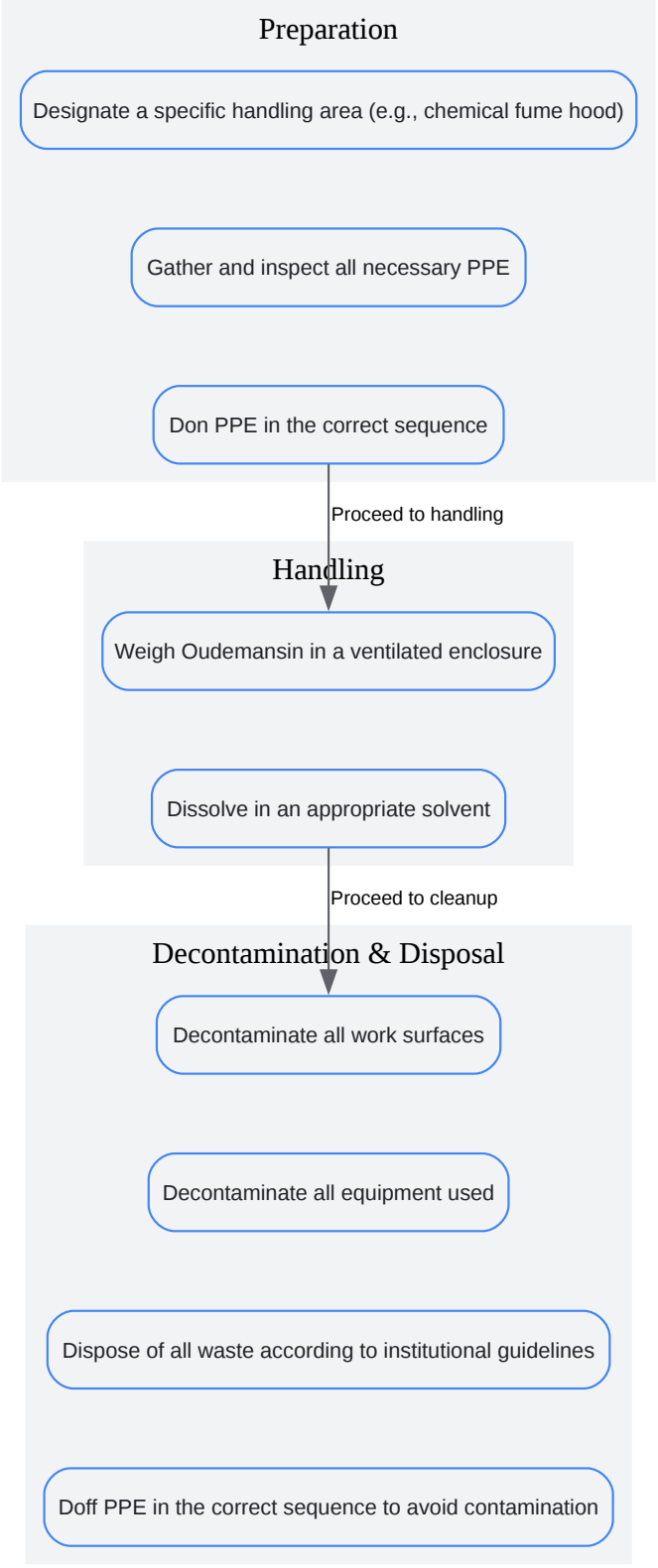
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Body Part	PPE Item	Specification/Standard	Rationale
Hands	Chemical-resistant gloves	Nitrile or latex	To prevent dermal absorption. Double-gloving is recommended.
Eyes	Safety glasses with side shields or safety goggles	ANSI Z87.1 certified	To protect eyes from airborne particles or splashes.
Respiratory	N95 respirator or higher	NIOSH approved	To prevent inhalation of the crystalline powder. A properly fitted respirator is essential.
Body	Laboratory coat	Standard	To protect skin and clothing from contamination.

Operational Plan: Safe Handling Workflow

The following diagram outlines a standard workflow for safely handling **Oudemansin** in a laboratory setting. This procedure is designed to minimize the risk of exposure and contamination.

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Caption: Safe handling workflow for **Oudemansin**.

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Disposal Plan

All waste contaminated with **Oudemansin**, including disposable PPE, weighing papers, and pipette tips, should be considered hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect in a sealed, labeled, and appropriate hazardous waste container. Do not pour down the drain.
- Disposal: All waste must be disposed of through your institution's hazardous waste management program. Follow all local, state, and federal regulations.

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References

- 1. Antibiotics from basidiomycetes. IX. Oudemansin, an antifungal antibiotic from Oudemansiella mucida (Schrader ex Fr.) Hoehnel (Agaricales). | Semantic Scholar [semanticscholar.org]
- 2. Antibiotics from basidiomycetes. IX. Oudemansin, an antifungal antibiotic from Oudemansiella mucida (Schrader ex Fr.) Hoehnel (Agaricales) - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Essential Safety and Handling Guidelines for Oudemansin]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565104/docs#essential-safety-and-handling-guidelines-for-oudemansin]

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